

Documented Long-Term Psychological Outcomes

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Compound Focus: Ibogaine

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The table below summarizes key long-term psychological outcomes linked to **ibogaine** treatment for problematic opioid use, primarily from an observational study (n=88) [1].

Outcome Measure	Pre-Treatment / Baseline	Post-Treatment Results & Timeline	Notes / Context
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| **Sustained Abstinence** | 100% opioid-dependent | - **30%**: Never used opioids again post-treatment [1].

- **41%**: Sustained abstinence (>6 months) at time of survey [1].
- **54%** of abstainers: Abstinent for ≥ 1 year; **31%** for ≥ 2 years [1]. | "Treatment responders" showed the best psychological outcomes. | | **Reduction in Opioid Use** | 69% reported daily use [1]. | - **48%**: Decreased use from pre-treatment levels post-relapse [1].
- **11%**: Achieved abstinence after initial relapse [1]. | Relapse was common (70%), but often followed by reduced use [1]. | | **Depressive Symptoms** | Not quantified in summary. | Significant reduction in depressive symptoms reported in long-term follow-up [1]. | Treatment responders had the lowest rates of depressive symptoms [1]. | | **Anxious Symptoms** | Not quantified in summary. | Significant reduction in anxious symptoms reported in long-term follow-up [1]. | Treatment responders had the lowest rates of anxious symptoms [1]. | | **Subjective Well-being** | Not quantified in summary. | Treatment responders reported the highest levels of subjective well-being [1]. | Linked to treatment being rated as spiritually meaningful [1]. | | **Opioid Craving** | Not quantified in summary. | - **50%**: Reported **ibogaine** reduced craving [1].
- **25%**: Reduction in craving lasted ≥ 3 months [1]. | Rapid reduction of withdrawal symptoms (within hours) is also a key effect [1]. |

Experimental Protocols & Measurement Tools

The Ibogaine Experience Scale (IES)

For rigorous assessment of **ibogaine**'s subjective effects, which are thought to influence long-term outcomes, the **Ibogaine Experience Scale (IES)** is a recently developed and validated tool [2].

- **Purpose:** To quantitatively measure the distinctive, dream-like (oneiric) phenomenology of **ibogaine**, which is not fully captured by scales designed for classical psychedelics like psilocybin [2].
- **Development:** The 70-item scale was developed from qualitative interviews and validated across two clinical settings (total n=499) [2].
- **Domains:** The IES measures seven key experiential factors [2]:
 - Narrative and symbolic visions
 - Visual changes
 - Discomfort and challenge
 - Cosmic/Archetypal Visions
 - **Introspection and personal transformation**
 - Somatosensory hypersensitivity and physiological activation
 - Dissociation
- **Implementation:** The IES is completed on a mobile device within 48 hours of treatment. It uses a 4-point Likert scale (0=None; 1=Slightly; 2=Moderately; 3=Very much) to rate the intensity of experiences [2].

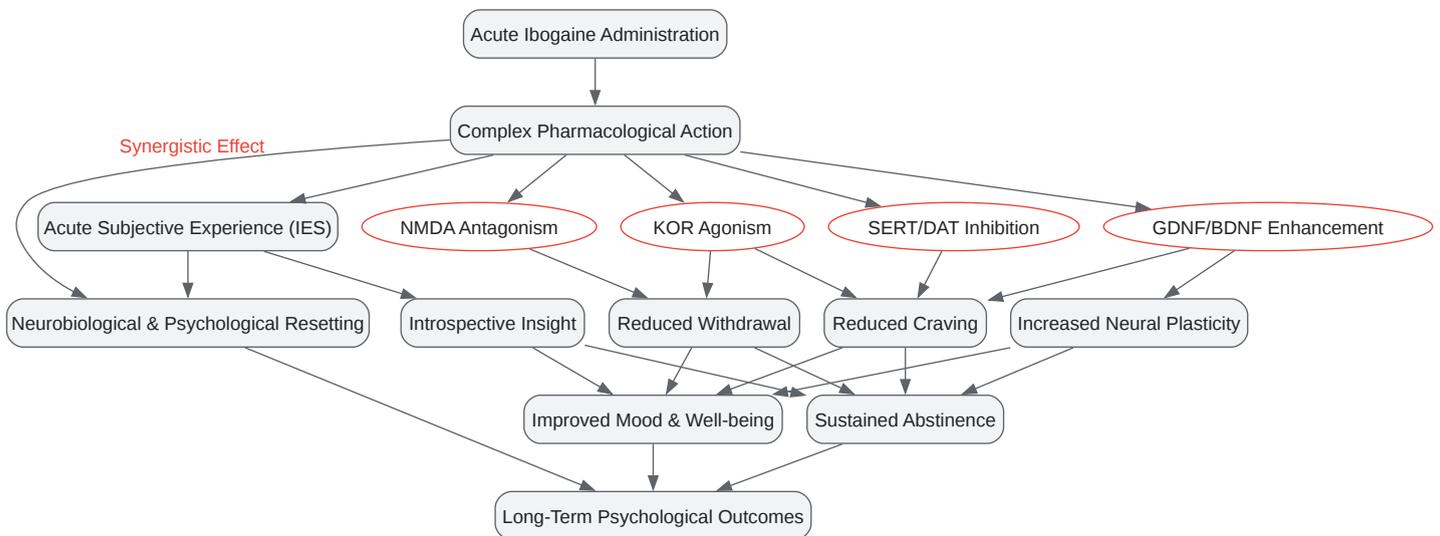
General Methodology for Observational Studies

The study referenced in [1] provides a methodological framework:

- **Design:** Retrospective, cross-sectional observation using online surveys.
- **Recruitment:** Participants are recruited from treatment center contact lists via email.
- **Data Collection:** Anonymous self-reporting on opioid use patterns, craving, withdrawal symptoms, and psychological functioning (e.g., depressive and anxious symptoms) pre- and post-treatment.
- **Analysis:** Quantitative analysis of abstinence rates, use reduction, and psychological scores, with comparisons between "treatment responders" and "non-responders."

Proposed Mechanism of Action Underpinning Long-Term Change

Ibogaine's long-term benefits are believed to stem from its complex pharmacology, which facilitates both neurobiological and psychological change. The diagram below illustrates this proposed mechanism.



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*Diagram: Proposed Pathways for **Ibogaine's** Long-Term Effects.*

The diagram illustrates how **ibogaine's complex pharmacology**—including kappa-opioid receptor (KOR) agonism, NMDA receptor antagonism, and modulation of serotonin/dopamine systems—works synergistically with the intense **acute subjective experience** to produce long-term change [3] [2]. The

experience, characterized by introspection and narrative visions, may provide psychological insights, while the neurobiological effects are thought to help reset addictive pathways and promote plasticity [3].

Critical Troubleshooting & FAQs for Researchers

- **Q1: How should we account for the high relapse rate (70%) reported in studies?**
 - **A:** Frame relapse not purely as a failure, but as part of the process for many. Nearly 60% of those who relapsed subsequently decreased use or achieved abstinence [1]. Study designs should track outcomes beyond simple binary abstinence and include metrics for reduced use and improved psychosocial functioning.
- **Q2: Our subjects report dream-like visions, but standard psychedelic scales (e.g., MEQ) don't capture them well. What tool should we use?**
 - **A:** Use the **Ibogaine Experience Scale (IES)**. It is the first validated instrument designed specifically for **ibogaine's** oneiric (dream-like) phenomenology and captures key domains like "Introspection and personal transformation" that may predict therapeutic outcomes [2].
- **Q3: What are the primary safety concerns, and how can we mitigate them in a trial?**
 - **A:** The primary risk is **cardiotoxicity** (e.g., QT prolongation) [4]. Rigorous screening for pre-existing heart conditions is essential. Furthermore, **ibogaine** can be neurotoxic and cause ataxia, perceptual disturbances, and mania [4]. A controlled medical setting with continuous cardiac monitoring is non-negotiable. Concomitant use of other drugs, especially opioids, significantly increases the risk of fatal outcomes [3].
- **Q4: Is the long-term benefit due to pharmacology or the subjective experience?**
 - **A:** Current evidence suggests a **synergistic effect**. The unique pharmacology rapidly mitigates withdrawal and craving, creating a window of opportunity [1] [3]. The profound subjective experience, in turn, may drive the introspection and motivational shift that supports long-term behavioral change and psychological well-being [1] [2].

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